

solubility issues with CM-39 peptide in buffer

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Compound of Interest

Compound Name: CM-39

Cat. No.: B1669261

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CM-39 Peptide Technical Support Center

This guide provides troubleshooting advice and answers to frequently asked questions regarding the solubility of the **CM-39** peptide.

Frequently Asked Questions (FAQs)

Q1: My **CM-39** peptide will not dissolve in Phosphate-Buffered Saline (PBS). What should I do?

A1: **CM-39** is a cationic peptide and is known to have limited solubility in neutral pH buffers like PBS (pH 7.4) due to its high isoelectric point. We recommend first dissolving the peptide in a small amount of an appropriate solvent before introducing it to your final buffer. Please see the recommended solubilization protocol below. For a summary of **CM-39** solubility in various buffers, refer to Table 1.

Q2: What is the recommended initial solvent for **CM-39**?

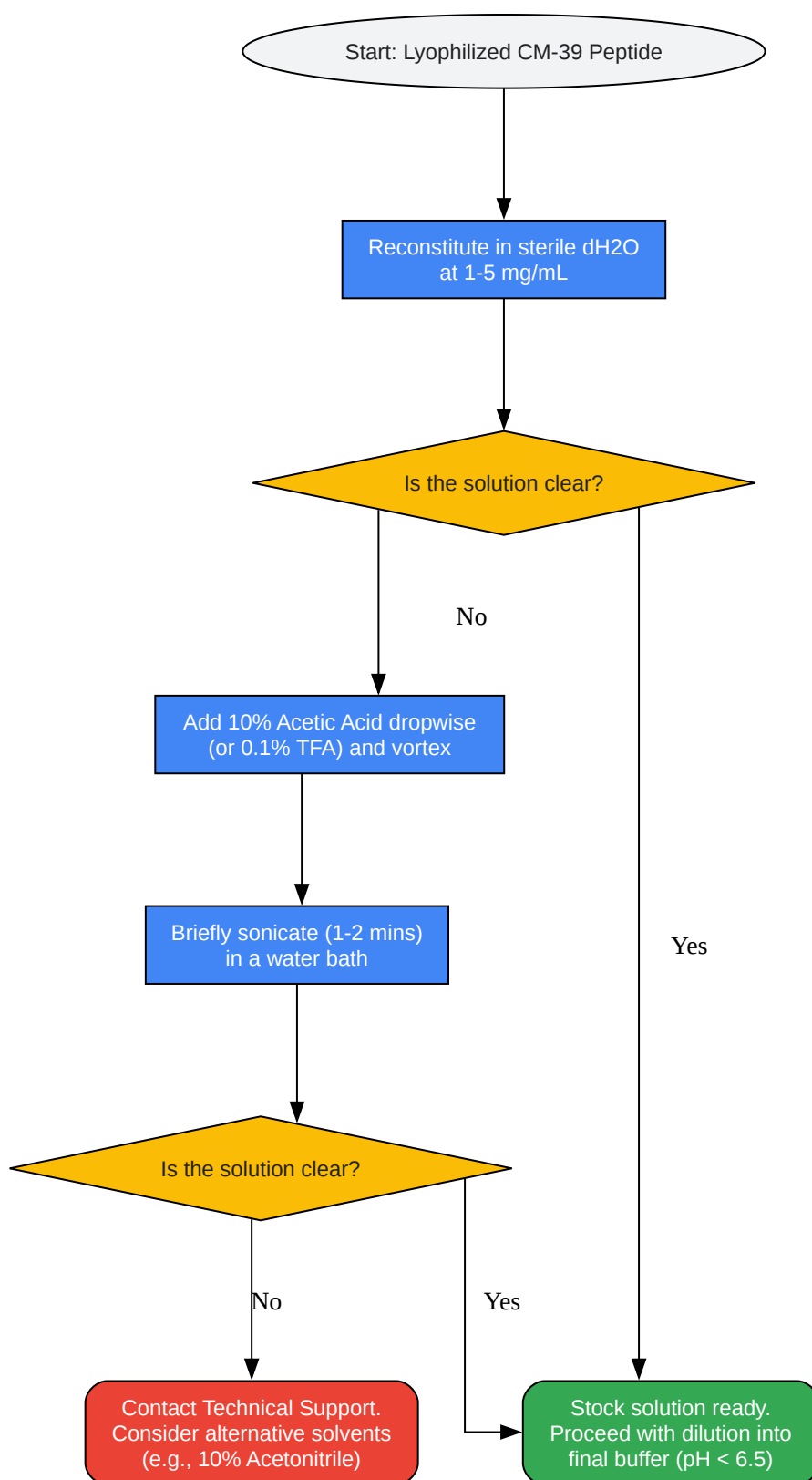
A2: For initial solubilization of the lyophilized **CM-39** peptide, we recommend using sterile, deionized water, followed by acidification with a small amount of acetic acid or trifluoroacetic acid (TFA) if necessary. A stock solution can then be prepared and further diluted into the desired experimental buffer. Avoid using organic solvents like DMSO unless absolutely necessary, as they can interfere with certain biological assays.

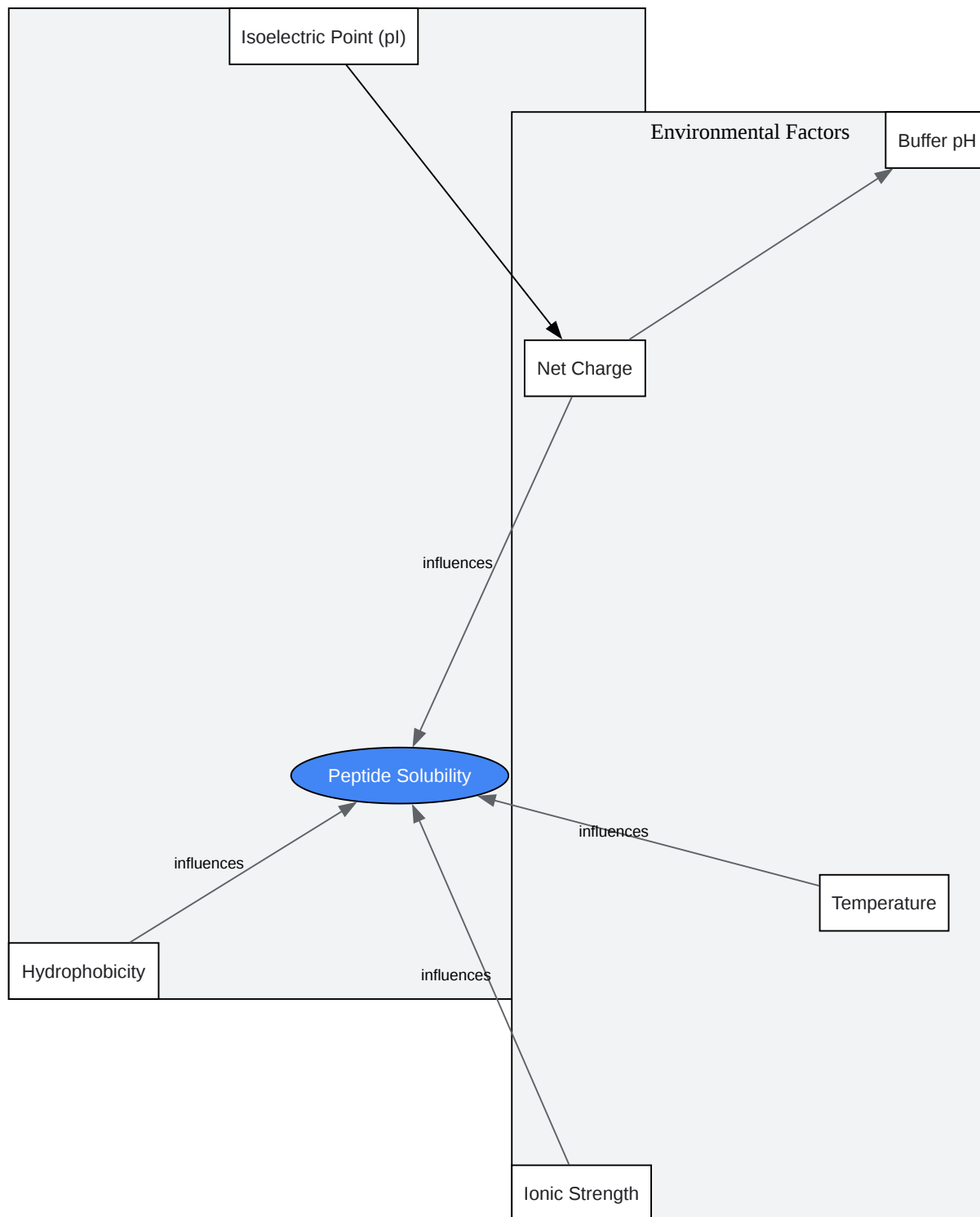
Q3: How does pH affect the solubility of **CM-39**?

A3: The solubility of **CM-39** is highly pH-dependent. As a cationic peptide, it is most soluble in acidic conditions (pH 4-6). As the pH approaches and surpasses its isoelectric point, the peptide's net charge decreases, leading to aggregation and precipitation. See Table 1 for a summary of solubility at different pH values.

Troubleshooting Guide

If you are experiencing solubility issues with the **CM-39** peptide, please follow the troubleshooting workflow outlined below.





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